

# Chemical and physical properties of Fenticlor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fenticlor*

Cat. No.: *B1222476*

[Get Quote](#)

## Fenticlor: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and mechanism of action of **Fenticlor**. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

## Chemical and Physical Properties

**Fenticlor**, also known as bis(2-hydroxy-5-chlorophenyl) sulfide, is a chlorinated phenolic compound with established antibacterial and antifungal properties.<sup>[1][2]</sup> It has been used topically and in veterinary medicine.<sup>[1][2]</sup> The following tables summarize its key chemical identifiers and physicochemical properties.

## Chemical Identifiers

Identifier	Value
IUPAC Name	2,2'-Thiobis(4-chlorophenol)[3][4]
CAS Number	97-24-5[1][3][4]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub> S[1][3][4]
Synonyms	Fentichlor, Bis(2-hydroxy-5-chlorophenyl) sulfide, 2,2'-Dihydroxy-5,5'-dichlorodiphenyl sulfide[3][4]
InChI Key	ANUSOIHIIPAHJV-UHFFFAOYSA-N[4][5]

## Physicochemical Properties

Property	Value
Molar Mass	287.16 g/mol [1]
Appearance	White to cream-colored crystalline solid or pale yellow powder[5][6]
Melting Point	174-175.8 °C (345-348.4 °F)[1][3][5][6]
Boiling Point	416.7 ± 45.0 °C (Predicted)[7]
Solubility	Insoluble in water[5][6]. Soluble in aqueous solutions of NaOH, alcohol, and hot benzene.[3]
pKa <sub>1</sub> (acidic)	6.28
pKa <sub>2</sub> (acidic)	9.05
LogP	4.5
Density	1.58 g/cm <sup>3</sup> [6]

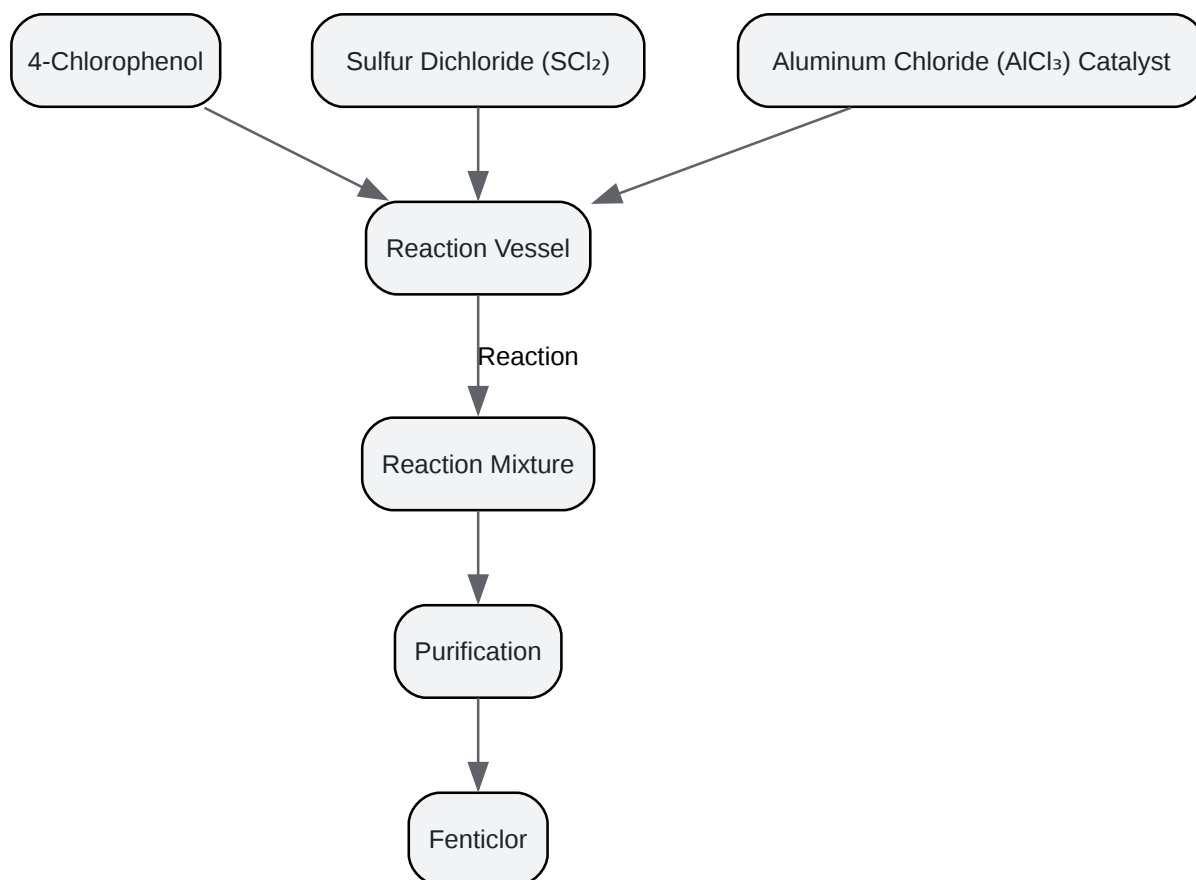
## Experimental Protocols: Synthesis of Fenticlor

Two primary methods for the synthesis of **Fenticlor** have been documented:

### Method 1: Aluminum Chloride-Catalyzed Reaction

This method involves the reaction of 4-chlorophenol with sulfur dichloride ( $\text{SCl}_2$ ) in the presence of aluminum chloride ( $\text{AlCl}_3$ ) as a catalyst.

Experimental Workflow:



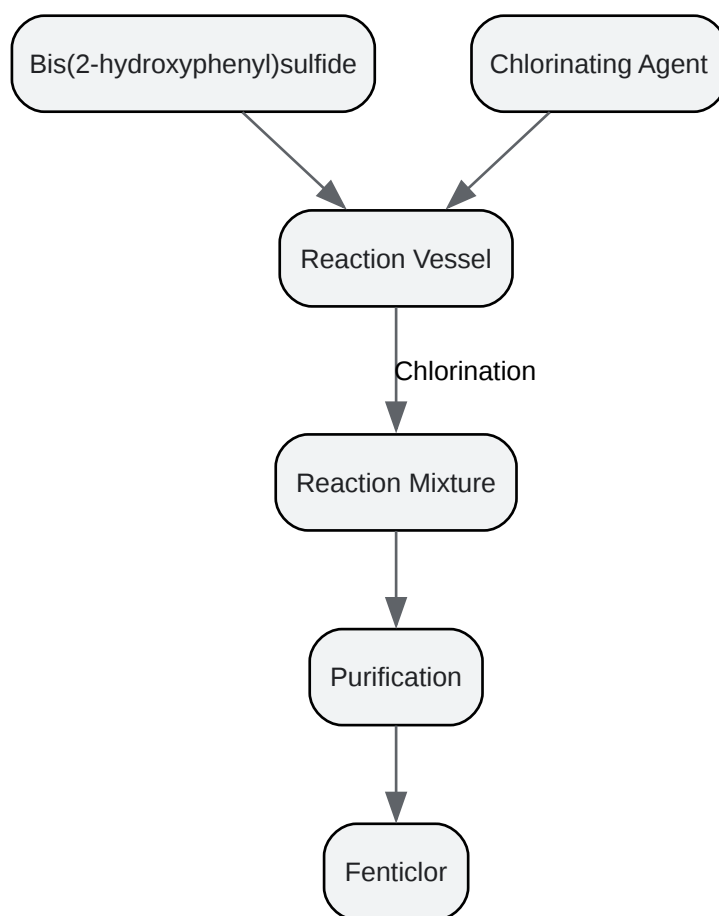
[Click to download full resolution via product page](#)

Caption: Synthesis of **Fenticlor** via  $\text{AlCl}_3$ -catalyzed reaction.

## Method 2: Chlorination of Bis(2-hydroxyphenyl)sulfide

This alternative synthesis route involves the chlorination of bis(2-hydroxyphenyl)sulfide.

Experimental Workflow:



[Click to download full resolution via product page](#)

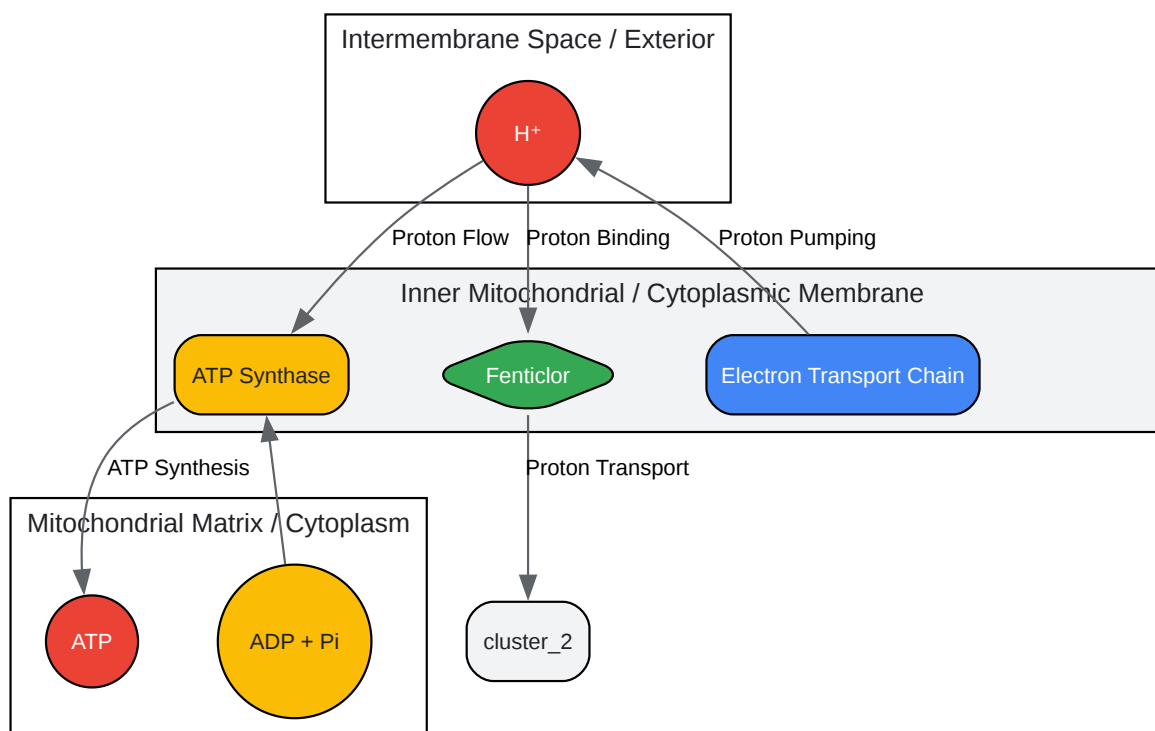
Caption: Synthesis of **Fenticlor** via chlorination.

## Mechanism of Action: Uncoupling of Oxidative Phosphorylation

**Fenticlor**'s antimicrobial activity is primarily attributed to its function as an uncoupler of oxidative phosphorylation. It disrupts the proton motive force across the inner mitochondrial membrane in eukaryotic pathogens or the cytoplasmic membrane in bacteria. This dissipation of the proton gradient uncouples the electron transport chain from ATP synthesis, leading to a depletion of cellular ATP and ultimately, cell death.

The proposed mechanism involves **Fenticlor** acting as a protonophore, shuttling protons across the membrane.

Signaling Pathway:



[Click to download full resolution via product page](#)

Caption: **Fenticlor** uncouples oxidative phosphorylation by dissipating the proton gradient.

## Analytical Methods

The analysis of **Fenticlor** can be performed using various spectrometric techniques. Mass spectrometry, particularly electron ionization (EI-MS), is a valuable tool for its identification and structural elucidation. The NIST WebBook provides reference mass spectra for **Fenticlor**.<sup>[4][8]</sup>  
<sup>[9]</sup>

## Safety and Toxicity

**Fenticlor** may cause skin irritation and photosensitivity.<sup>[2][5]</sup> The oral LD50 in rats is reported to be 3250 mg/kg.<sup>[2]</sup> Standard precautions for handling chemical compounds should be observed.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Studies on the mode of action of the phenolic antibacterial agent fenticlor against Staphylococcus aureus and Escherichia coli. I. The adsorption of fenticlor by the bacterial cell and its antibacterial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fenticlor [medbox.iab.me]
- 3. academic.oup.com [academic.oup.com]
- 4. Uncouplers of oxidative phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. academic.oup.com [academic.oup.com]
- 7. Studies on the mode of action of the phenolic antibacterial agent fenticlor against Staphylococcus aureus and Escherichia coli. II. The effects of fenticlor on the bacterial membrane and the cytoplasmic constituents of the cell - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Uncouplers of oxidative phosphorylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Fenticonazole, a new imidazole derivative with antibacterial and antifungal activity. In vitro study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical and physical properties of Fenticlor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222476#chemical-and-physical-properties-of-fenticlor]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)